

(R)-1-Tert-butyl 2-methyl azetidine-1,2-dicarboxylate molecular weight

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Compound of Interest

Compound Name: (R)-1-Tert-butyl 2-methyl
azetidine-1,2-dicarboxylate

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An In-depth Technical Guide to the Molecular Weight of (R)-1-Tert-butyl 2-methyl azetidine-1,2-dicarboxylate

This technical guide provides a detailed analysis of the molecular weight of **(R)-1-Tert-butyl 2-methyl azetidine-1,2-dicarboxylate**, a compound of interest for researchers, scientists, and professionals in drug development.

Introduction

(R)-1-Tert-butyl 2-methyl azetidine-1,2-dicarboxylate is a chiral building block used in the synthesis of various pharmaceutical compounds. A precise understanding of its molecular weight is fundamental for stoichiometric calculations in chemical reactions, analytical characterization, and pharmacokinetic studies. This guide outlines the determination of its molecular weight based on its elemental composition.

Molecular Formula and Elemental Composition

The molecular formula for **(R)-1-Tert-butyl 2-methyl azetidine-1,2-dicarboxylate** is $C_{10}H_{17}NO_4$.^{[1][2]} This formula indicates that each molecule of the compound is composed of:

- 10 atoms of Carbon (C)
- 17 atoms of Hydrogen (H)

- 1 atom of Nitrogen (N)
- 4 atoms of Oxygen (O)

Atomic Weights of Constituent Elements

The calculation of the molecular weight relies on the standard atomic weights of the constituent elements. These values are based on the isotopic abundances of the elements in nature.

Element	Symbol	Atomic Weight (amu)
Carbon	C	12.011[3][4]
Hydrogen	H	1.008[5][6][7]
Nitrogen	N	14.007[8][9][10]
Oxygen	O	15.999[11][12][13][14]

Molecular Weight Calculation

The molecular weight (MW) is the sum of the atomic weights of all atoms in the molecule.

$MW = (\text{Number of C atoms} \times \text{Atomic Weight of C}) + (\text{Number of H atoms} \times \text{Atomic Weight of H}) + (\text{Number of N atoms} \times \text{Atomic Weight of N}) + (\text{Number of O atoms} \times \text{Atomic Weight of O})$

$MW = (10 \times 12.011) + (17 \times 1.008) + (1 \times 14.007) + (4 \times 15.999)$
 $MW = 120.11 + 17.136 + 14.007 + 63.996$
 $MW = 215.249 \text{ amu (or g/mol)}$

This calculated value is often rounded to two decimal places, resulting in a molecular weight of 215.25 g/mol .[2]

Summary of Quantitative Data

Parameter	Value
Molecular Formula	C ₁₀ H ₁₇ NO ₄ [1][2]
Number of Carbon Atoms	10
Number of Hydrogen Atoms	17
Number of Nitrogen Atoms	1
Number of Oxygen Atoms	4
Atomic Weight of Carbon	12.011 amu[3][4]
Atomic Weight of Hydrogen	1.008 amu[5][6][7]
Atomic Weight of Nitrogen	14.007 amu[8][9][10]
Atomic Weight of Oxygen	15.999 amu[11][12][13][14]
Calculated Molecular Weight	215.249 g/mol

Experimental Protocols

Determination of Molecular Weight from Molecular Formula

Objective: To calculate the molecular weight of a compound from its known molecular formula.

Methodology:

- Identify the molecular formula of the compound, which is C₁₀H₁₇NO₄ for **(R)-1-Tert-butyl 2-methyl azetidine-1,2-dicarboxylate**. [1][2]
- Determine the number of atoms for each element present in the molecule.
- Obtain the standard atomic weight for each element from the IUPAC Periodic Table.
- Multiply the number of atoms of each element by its respective standard atomic weight to find the total mass contribution of that element.

- Sum the total mass contributions of all elements to obtain the molecular weight of the compound.

Experimental Verification by Mass Spectrometry

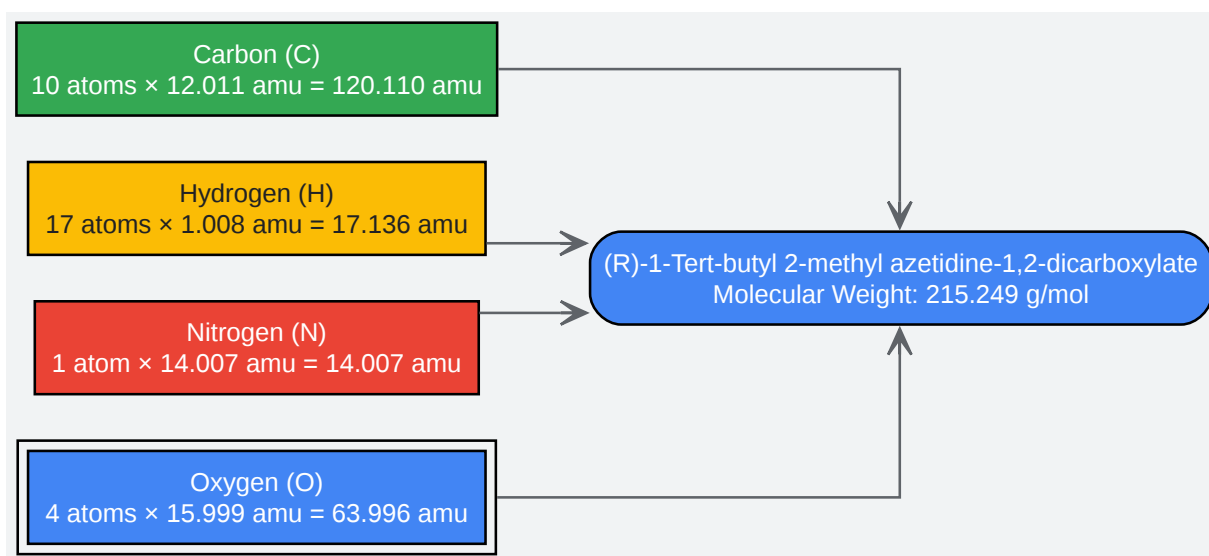
Objective: To experimentally determine the molecular weight of a compound.

Methodology:

- A purified sample of **(R)-1-Tert-butyl 2-methyl azetidine-1,2-dicarboxylate** is introduced into a mass spectrometer.
- The sample is ionized, for example, by electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI).
- The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z).
- A detector measures the abundance of ions at each m/z value.
- The molecular weight is determined from the m/z value of the molecular ion peak (M^+) or a related adduct peak (e.g., $[M+H]^+$, $[M+Na]^+$).

Visualization of Molecular Weight Calculation

The following diagram illustrates the hierarchical contribution of each element to the final molecular weight of the compound.



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Caption: Hierarchical breakdown of the molecular weight calculation.

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